"Anticancer agent 213" preclinical data and studies

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Compound of Interest

Compound Name:	*Anticancer agent 213*
Cat. No.:	*B15583544*

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An in-depth analysis of the preclinical data available for **Anticancer Agent 213** reveals its potential as a novel therapeutic candidate. This technical guide provides a comprehensive overview of its mechanism of action, cytotoxicity, and the experimental methodologies employed in its initial characterization.

Quantitative Preclinical Data

The cytotoxic effects of **Anticancer Agent 213** have been evaluated against human cancer cell lines, with the following half-maximal inhibitory concentration (IC50) values reported:

Cell Line	Cancer Type	IC50 (μM)
HeLa	Cervical Cancer	10.3[1]
PC3	Prostate Cancer	13.7[1]

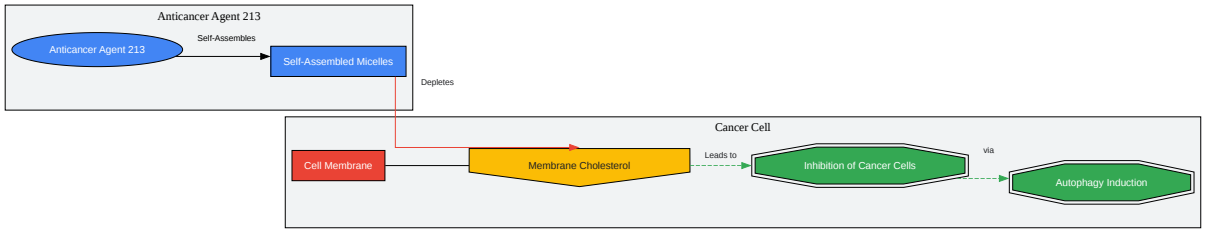
Mechanism of Action

Anticancer Agent 213 demonstrates a unique multi-faceted mechanism of action targeting cancer cells. The agent is designed to self-assemble into micellar structures, which then

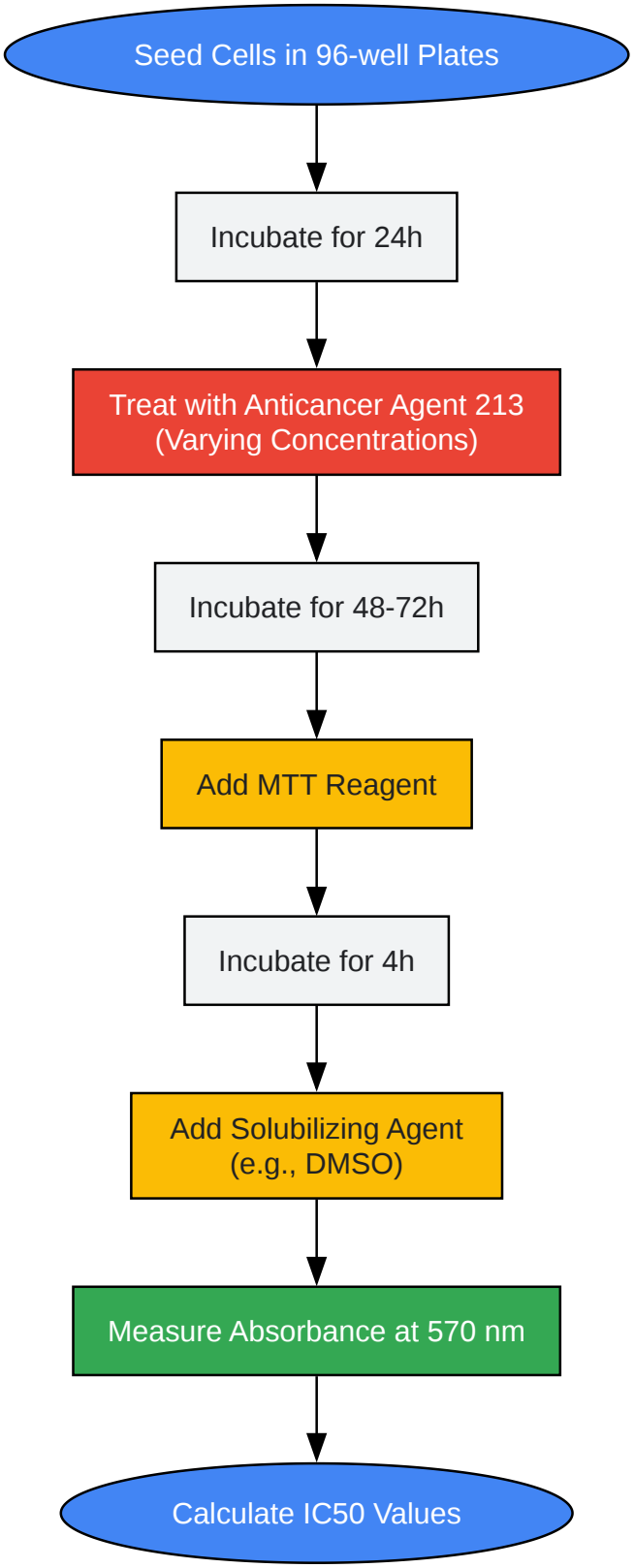
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interact with the cancer cell membrane. This interaction leads to the depletion of membrane cholesterol, a critical component for cell signaling and integrity. The disruption of the cell membrane integrity and associated signaling pathways ultimately inhibits cancer cell proliferation and induces autophagy, a cellular self-degradation process.[1]

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